

An In-depth Technical Guide to 1-bromo-4-(1-methoxyethyl)benzene

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)ethyl methyl ether

Cat. No.: B1278683

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This technical guide provides a comprehensive overview of the known physical and chemical properties of 1-bromo-4-(1-methoxyethyl)benzene. Due to the limited availability of experimentally determined data for this specific compound, this document presents a combination of confirmed molecular identifiers, predicted physical constants, and generalized experimental protocols relevant to its synthesis and characterization.

Core Molecular and Physical Properties

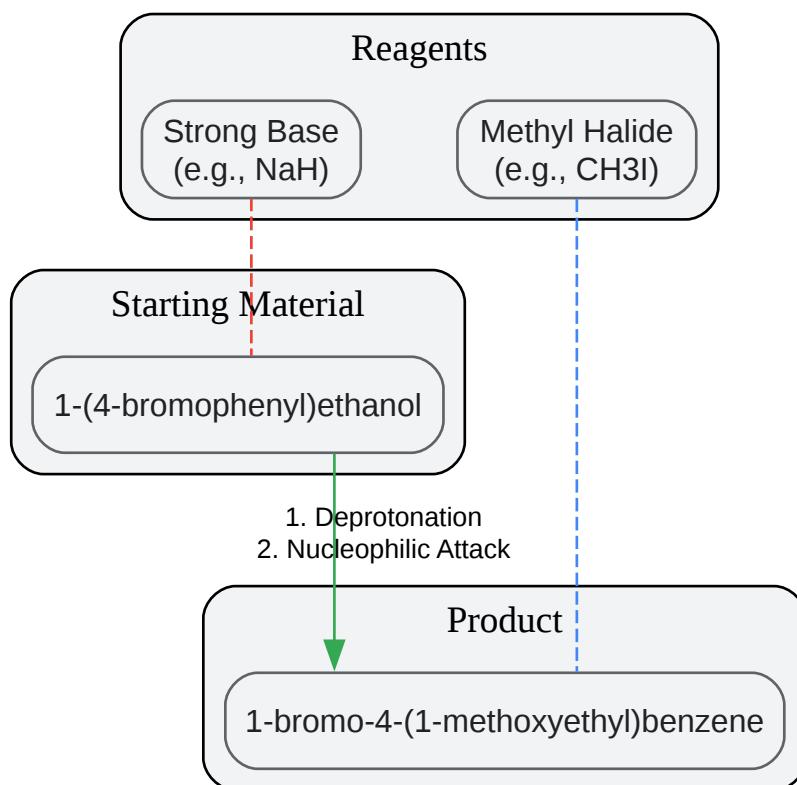
While specific experimental values for properties such as boiling point, melting point, density, and refractive index are not readily available in published literature, the fundamental molecular characteristics have been established.

| Property | Value |
|----------------------------|------------------------------------|
| Chemical Name | 1-bromo-4-(1-methoxyethyl)benzene |
| CAS Number | 59891-97-3 |
| Molecular Formula | C ₉ H ₁₁ BrO |
| Molecular Weight | 215.09 g/mol |
| SMILES | CC(OC)c1ccc(Br)cc1 |
| InChIKey | DUCFFBWPWJEFDI-UHFFFAOYSA-N |
| Predicted Boiling Point | 235.2 ± 9.0 °C at 760 mmHg |
| Predicted Density | 1.3±0.1 g/cm ³ |
| Predicted Refractive Index | 1.537 |

Note: Predicted values are computationally generated and should be used as estimations pending experimental verification.

Proposed Synthesis Pathway

A plausible and common method for the synthesis of 1-bromo-4-(1-methoxyethyl)benzene is the Williamson ether synthesis. This method involves the deprotonation of an alcohol to form an alkoxide, which then acts as a nucleophile to attack an alkyl halide.



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Caption: Proposed Williamson ether synthesis of 1-bromo-4-(1-methoxyethyl)benzene.

Experimental Protocols

The following are generalized experimental protocols for the synthesis and determination of key physical constants for a liquid aromatic compound like 1-bromo-4-(1-methoxyethyl)benzene.

Synthesis via Williamson Ether Synthesis (General Protocol)

- Deprotonation: To a solution of 1-(4-bromophenyl)ethanol in an anhydrous aprotic solvent (e.g., tetrahydrofuran, THF), a strong base such as sodium hydride (NaH) is added portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen or argon). The reaction mixture is stirred until the evolution of hydrogen gas ceases, indicating the formation of the sodium alkoxide.

- Nucleophilic Attack: A methylating agent, such as methyl iodide (CH_3I), is added dropwise to the cooled alkoxide solution. The reaction is allowed to warm to room temperature and stirred for several hours or until completion, which can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification: The reaction is quenched by the slow addition of water or a saturated aqueous solution of ammonium chloride. The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate). The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography or distillation to yield the final product.

Determination of Boiling Point (General Protocol)

The boiling point of a liquid can be determined using a simple distillation apparatus.[\[1\]](#)

- Apparatus Setup: A distillation flask is charged with the liquid sample and a few boiling chips. A thermometer is positioned in the neck of the flask such that the top of the bulb is level with the side arm leading to the condenser.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Measurement: The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point.[\[2\]](#) The atmospheric pressure should also be recorded, as the boiling point is pressure-dependent.

Determination of Density (General Protocol)

The density of a liquid can be determined using a pycnometer or a volumetric flask.[\[3\]](#)[\[4\]](#)

- Mass of Empty Container: The mass of a clean, dry pycnometer or volumetric flask is accurately measured.
- Mass of Container with Sample: The container is filled with the liquid sample to the calibration mark, and the total mass is measured.

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated by dividing the mass of the liquid by its known volume.[3]

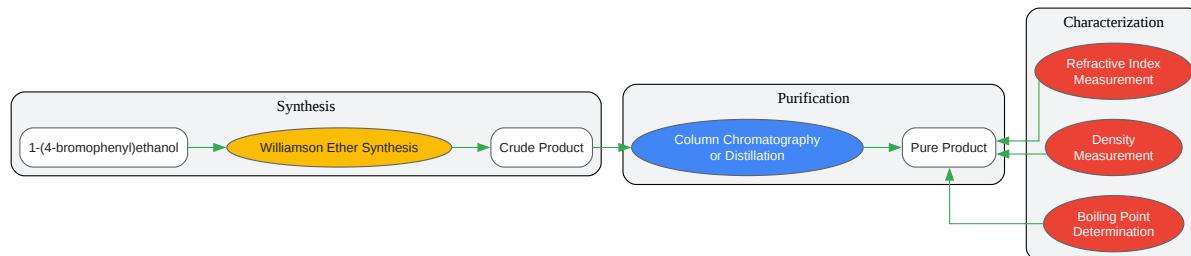
Determination of Refractive Index (General Protocol)

The refractive index of a liquid is measured using a refractometer, such as an Abbe refractometer.[5][6]

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.
- Sample Application: A few drops of the liquid sample are placed on the prism of the refractometer.
- Measurement: The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs. The refractive index is then read from the instrument's scale. The temperature at which the measurement is taken should be recorded, as the refractive index is temperature-dependent.[7]

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical progression from synthesis to the characterization of 1-bromo-4-(1-methoxyethyl)benzene.



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Caption: Logical workflow for the synthesis and characterization of 1-bromo-4-(1-methoxyethyl)benzene.

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